

Comprehensive Spectral Analysis of N-sec-Butyl(trimethylsilyl)amine

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Compound of Interest

Compound Name: *N-sec-Butyl(trimethylsilyl)amine*

CAS No.: 17425-82-0

Cat. No.: B186214

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Executive Summary

N-sec-Butyl(trimethylsilyl)amine (CAS: 17425-82-0), also known as N-(Trimethylsilyl)-sec-butylamine, is a secondary silylamine widely utilized as a silylating agent and a protected amine intermediate in organic synthesis.^{[1][2][3]} Its steric bulk, provided by the sec-butyl group, offers unique regioselectivity compared to linear analogues.^{[1][2][4]}

This technical guide provides a definitive reference for the spectral characterization of this compound. It synthesizes nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data to establish a self-validating identification protocol for researchers and quality control scientists.^[2]

Chemical Profile & Properties^{[3][4][5][6][7][8][9][10]}

Property	Data
IUPAC Name	N-(butan-2-yl)-1,1,1-trimethylsilanamine
CAS Number	17425-82-0
Molecular Formula	C ₇ H ₁₉ NSi
Molecular Weight	145.32 g/mol
Boiling Point	~125 °C
Density	0.762 g/mL (25 °C)
Appearance	Colorless, moisture-sensitive liquid

Synthesis & Preparation Protocol

To ensure spectral accuracy, the purity of the analyte is paramount.^[4] The following protocol describes the synthesis via the silyl chloride method, which yields high-purity product suitable for spectral benchmarking.

Experimental Workflow

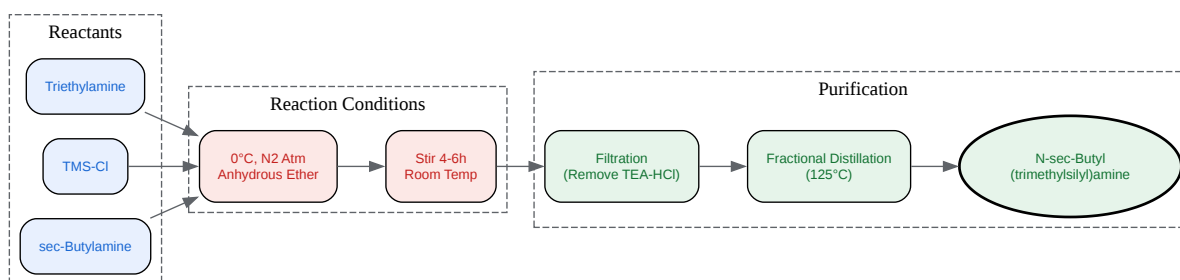
Reagents:

- sec-Butylamine (1.0 equiv)^{[1][2][4]}
- Chlorotrimethylsilane (TMSCl) (1.1 equiv)^{[2][5]}
- Triethylamine (TEA) (1.2 equiv) as HCl scavenger^[2]
- Solvent: Anhydrous Diethyl Ether or Dichloromethane (DCM)^[2]

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with an addition funnel and nitrogen inlet.
- Solvation: Dissolve sec-butylamine and TEA in anhydrous solvent under inert atmosphere at 0 °C.

- Addition: Dropwise add TMSCl over 30 minutes. The reaction is exothermic; maintain temperature < 5 °C. White precipitate (TEA[2]·HCl) will form immediately.[3][4]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours.
- Workup: Filter off the TEA·HCl salt under nitrogen (using a Schlenk frit is optimal to avoid hydrolysis).[2][3][4]
- Purification: Fractional distillation of the filtrate under reduced pressure. Collect the fraction boiling at 125 °C (atmospheric equivalent).



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Caption: Synthesis workflow for **N-sec-Butyl(trimethylsilyl)amine** via silyl chloride trapping.

Spectral Analysis: The Core Data

Mass Spectrometry (EI-MS)

The mass spectrum of **N-sec-Butyl(trimethylsilyl)amine** is dominated by alpha-cleavage fragmentation, characteristic of aliphatic amines, and silicon-stabilized cations.[1][2]

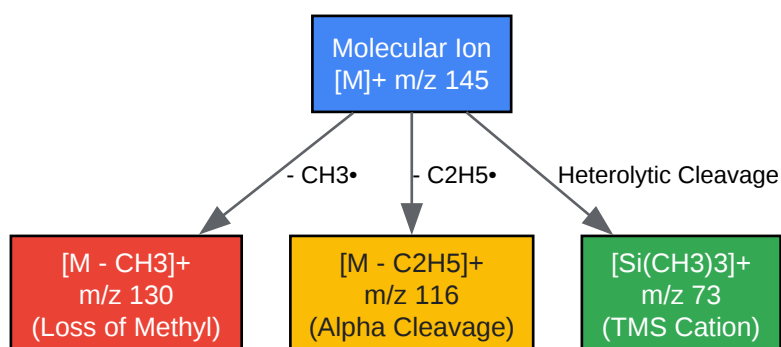
Fragmentation Logic:

- Molecular Ion (M^+): Observed at m/z 145.[3][4] Usually low intensity due to the stability of fragment ions.[3][4]
- Base Peak (m/z 130): Loss of a methyl group ($M - 15$).[2][3][4] This can originate from the TMS group (very common for silanes) or the terminal methyl of the sec-butyl chain.[2][3][4] The silicon atom stabilizes the resulting cation.[3][4]
- Alpha-Cleavage (m/z 116): Loss of the ethyl group ($M - 29$) from the sec-butyl moiety.[2][3][4]
- TMS Cation (m/z 73): The trimethylsilyl cation $[Si(CH_3)_3]^+$ is a diagnostic peak for all TMS derivatives, typically appearing with high intensity.[2][4]

Table 1: Key MS Fragments

m/z	Assignment	Mechanism	Relative Intensity
145	$[M]^+$ [1][2][4]•	Molecular Ion	Weak (<10%)
130	$[M - CH_3]^+$	Loss of CH_3 (TMS or alkyl)	High / Base Peak
116	$[M - C_2H_5]^+$	α -cleavage (loss of ethyl)	Medium
73	$[Si(CH_3)_3]^+$	Trimethylsilyl cation	High

| 59 | $[Si(CH_3)_2H]^+$ | Rearrangement product | Medium |[2][4]



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Caption: Electron Ionization (EI) fragmentation pathway highlighting the primary dissociation channels.[\[2\]](#)

Proton NMR (^1H NMR)

The ^1H NMR spectrum is characterized by the strong shielding effect of the silicon atom and the chirality of the sec-butyl carbon, which makes the methylene protons diastereotopic (though often unresolved in routine scans).[\[2\]](#)[\[4\]](#)

Solvent: CDCl_3 (referenced to 7.26 ppm) or C_6D_6 .[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: ^1H NMR Assignments

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Notes
0.05 – 0.10	Singlet (s)	9H	$\text{Si}(\text{CH}_3)_3$	Strong, sharp diagnostic signal. [1] [2] [4]
0.40 – 0.80	Broad Singlet (br s)	1H	NH	Shift is concentration/temperature dependent. [2] [4]
0.85 – 0.90	Triplet (t)	3H	$\text{CH}_2\text{-CH}_3$	Terminal methyl of ethyl group. [1] [2] [4]
1.00 – 1.05	Doublet (d)	3H	CH-CH_3	Methyl branched off the chiral center. [1] [2] [4]
1.30 – 1.45	Multiplet (m)	2H	$\text{CH}_2\text{-CH}_3$	Diastereotopic methylene protons. [1] [2] [4]

| 2.70 – 2.85 | Multiplet (m) | 1H | CH-N | Methine proton, deshielded by Nitrogen.[\[1\]](#)[\[2\]](#)[\[4\]](#) |

Expert Insight: The N-H proton is often broad and can exchange with deuterium if D₂O is added, causing the signal to disappear.^[4] The coupling between the NH and the CH is usually not observed due to rapid exchange.^{[3][4]}

Infrared Spectroscopy (FT-IR)

IR analysis is useful for confirming the presence of the N-H bond (distinguishing from tertiary silylamines) and the Si-C framework.^{[1][2][4]}

Table 3: Diagnostic IR Bands

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Description
3350 – 3400	$\nu(\text{N-H})$	Secondary Amine	Weak to medium intensity; confirms N-H presence. ^{[1][2][4]}
2960 – 2850	$\nu(\text{C-H})$	Alkyl	Strong absorptions from butyl and TMS methyls.
1250	$\delta(\text{Si-CH}_3)$	TMS Group	Very sharp, strong diagnostic band.
1000 – 1100	$\nu(\text{C-N})$	C-N Stretch	Medium intensity. ^{[2][4]}

| 830 – 850 | $\rho(\text{Si-CH}_3)$ | TMS Group | Strong doublet or broad band; characteristic of Si-C. ^{[1][2][3][4]}

References

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